

4-Bromocyclohexanone CAS number and molecular structure

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Compound of Interest

Compound Name: 4-Bromocyclohexanone

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An In-depth Technical Guide to 4-Bromocyclohexanone

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **4-Bromocyclohexanone** (CAS No: 22460-52-2), a key intermediate in organic synthesis. The document details its chemical structure, physical and chemical properties, spectroscopic data, and safety and handling protocols. Furthermore, it outlines synthetic methodologies and explores its reactivity, particularly in nucleophilic substitution reactions. This guide is intended to be a critical resource for professionals in research, and drug development, offering foundational data and procedural insights to support their work with this versatile compound.

Chemical Identity and Molecular Structure

4-Bromocyclohexanone is a halogenated cyclic ketone. The presence of both a ketone functional group and a bromine atom makes it a versatile reagent in various chemical transformations.

Molecular Structure:

The structure consists of a six-membered cyclohexane ring with a ketone group at position 1 and a bromine atom at position 4.

SMILES:O=C1CCCC(Br)CC1[\[1\]](#) InChI Key:OMCGWSBEIHGWOH-UHFFFAOYSA-N^[2][\[3\]](#)

Identifier	Value	Reference
CAS Number	22460-52-2	[2] [3] [4]
Molecular Formula	C6H9BrO	[2] [5]
Molecular Weight	177.04 g/mol	[2] [3]
IUPAC Name	4-bromocyclohexan-1-one	[1] [2]

Physicochemical and Spectroscopic Data

A summary of the key physical and chemical properties of **4-Bromocyclohexanone** is provided below. This data is essential for its handling, storage, and application in experimental settings.

Property	Value	Reference
Appearance	Colorless to yellow liquid	[1]
Purity	95% - 98%	[1] [4]
Solubility	Slightly soluble (7.3 g/L at 25°C)	[5]
Storage Temperature	0-8 °C	[1]
Topological Polar Surface Area	17.1 Å ²	[5]
Complexity	90.7	[5]

Spectroscopic Data: Gas chromatography-mass spectrometry (GC-MS) is used for definitive identification and purity assessment. Nuclear magnetic resonance (NMR) spectroscopy confirms the structural integrity, and infrared (IR) spectroscopy is used to verify the presence of functional groups.^[2]

Synthesis of 4-Bromocyclohexanone

The primary synthetic routes to **4-Bromocyclohexanone** are outlined below. The bromination of cyclohexanone is a common laboratory and industrial method.

Experimental Protocol 1: Bromination of Cyclohexanone

This method involves the electrophilic substitution on the enol intermediate of cyclohexanone.

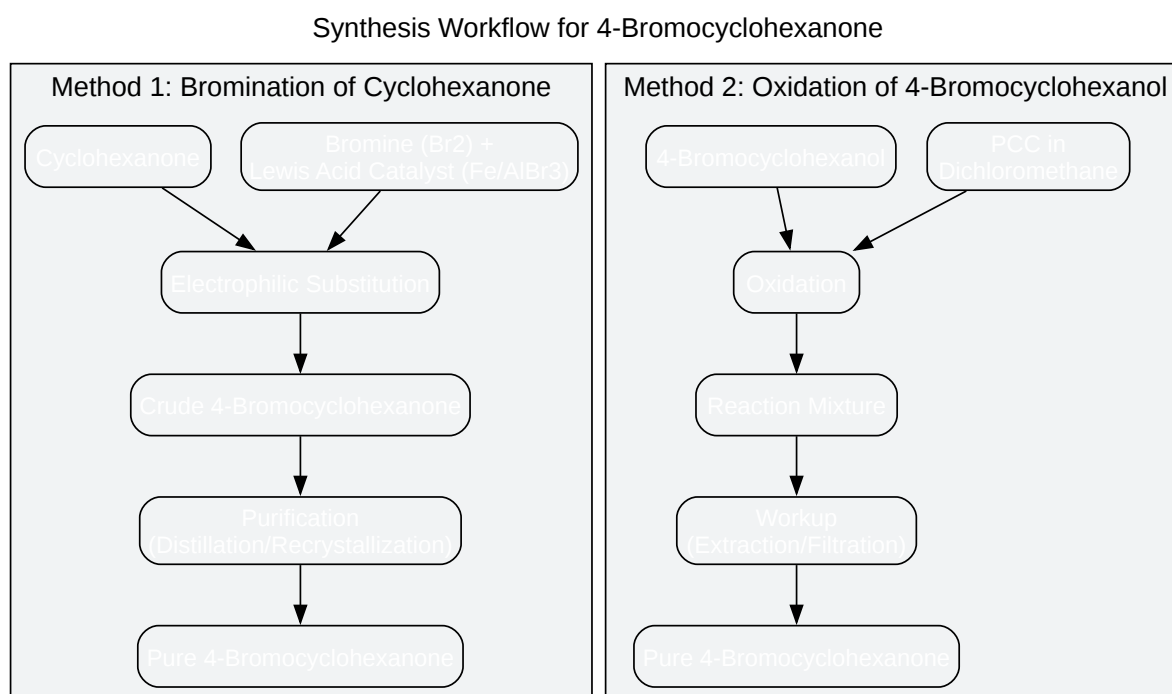
- Reactants: Cyclohexanone, Bromine (Br₂)
- Catalyst: Lewis acids such as iron (Fe) or aluminum bromide (AlBr₃)[2]
- General Procedure: The reaction is typically carried out by treating cyclohexanone with bromine in the presence of a catalytic amount of a Lewis acid.[2] The reaction conditions must be carefully controlled to ensure selective bromination at the 4-position.[2] In an industrial setting, continuous flow reactors may be utilized to maintain precise control over the reaction, thereby enhancing both yield and purity.[2]
- Purification: The crude product is often purified using distillation or recrystallization to achieve high purity.[2]

Experimental Protocol 2: Oxidation of 4-Bromocyclohexanol

This two-step synthesis starts from 4-bromocyclohexanol.

- Reactants: 4-Bromocyclohexanol, Pyridinium chlorochromate (PCC)
- Solvent: Anhydrous solvent such as dichloromethane
- General Procedure: 4-bromocyclohexanol is dissolved in an anhydrous solvent and cooled (often to 0°C).[3] Pyridinium chlorochromate is then added, and the mixture is stirred.[3]
- Workup: Upon completion, the reaction mixture is typically diluted with a solvent like ether, and the solid byproducts are removed by filtration. The resulting solution containing **4-Bromocyclohexanone** is then worked up to isolate the pure product.[3]

Synthesis Workflow Diagram



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Caption: Synthetic routes to **4-Bromocyclohexanone**.

Chemical Reactivity and Applications

The reactivity of **4-Bromocyclohexanone** is dominated by its two functional groups: the ketone and the bromine atom. The electron-withdrawing nature of the carbonyl group activates the bromine atom, making it a good leaving group in nucleophilic substitution and elimination reactions.^[3]

Nucleophilic Substitution Reactions

The bromine atom can be readily displaced by a variety of nucleophiles.[3] These reactions can proceed through either an SN1 or SN2 mechanism, depending on the nucleophile, solvent, and reaction conditions.[3]

- Common Nucleophiles: Hydroxide (OH^-), Amines (NH_2^-), Thiourea.
- Products: These reactions lead to the formation of 4-substituted cyclohexanones, such as 4-hydroxycyclohexanone or 4-aminocyclohexanone.[2]

Reduction of the Carbonyl Group

The ketone functionality can be reduced to a hydroxyl group using standard reducing agents.

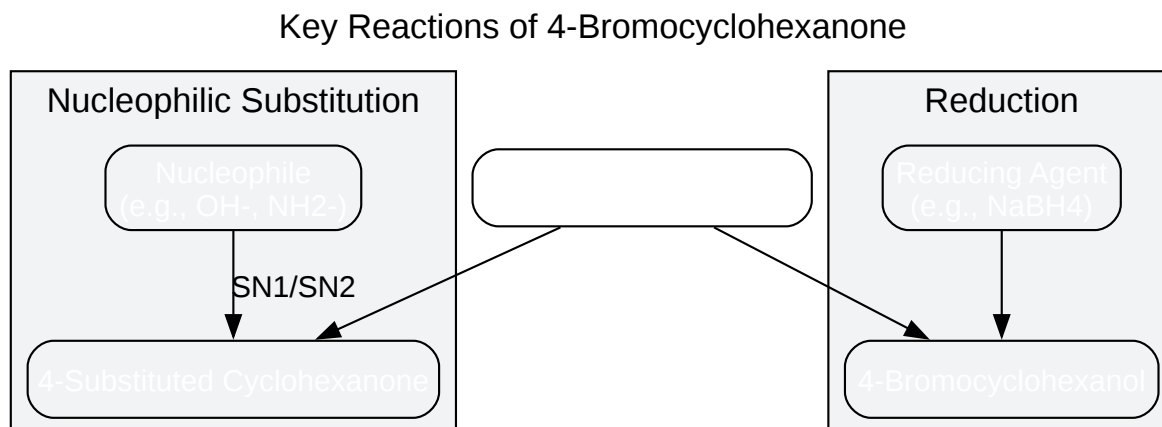
- Reducing Agents: Sodium borohydride (NaBH_4), Lithium aluminum hydride (LiAlH_4).
- Solvents: Anhydrous ethers or tetrahydrofuran (THF).
- Product: The primary product of this reaction is 4-bromocyclohexanol.[2]

Applications in Organic Synthesis

4-Bromocyclohexanone is a valuable building block for the synthesis of more complex molecules.[2]

- Pharmaceuticals: It serves as a starting material for the synthesis of various pharmaceutically active compounds.[2]
- Cross-Coupling Reactions: It is used in nickel-catalyzed cross-coupling reactions for the preparation of alkylbenzenes.[2]
- Functionalized Cyclohexanones: It is a precursor for a wide range of functionalized cyclohexanone derivatives.[2]

Logical Diagram of Reactivity



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Caption: Reactivity of **4-Bromocyclohexanone**.

Safety and Handling

Proper safety precautions must be observed when handling **4-Bromocyclohexanone**.

Hazard Statements:

- Causes skin irritation.[1]
- Causes serious eye irritation.[1]
- May cause respiratory irritation.[1]

Precautionary Measures:

- Personal Protective Equipment (PPE): Wear protective gloves, safety goggles, and a lab coat.[2]
- Ventilation: Use only in a well-ventilated area.[2]
- Handling: Avoid contact with skin and eyes. Avoid breathing dust, fumes, gas, mist, vapors, or spray.[1]

- Storage: Store in a cool, dry, and well-ventilated place in a tightly closed container.[2]

First Aid Measures:

- Skin Contact: Wash off with soap and plenty of water.
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes.
- Inhalation: Move the person into fresh air.
- Ingestion: Rinse mouth with water.

In all cases of exposure, consult a physician.

Conclusion

4-Bromocyclohexanone is a fundamentally important reagent in organic chemistry with broad applications in the synthesis of pharmaceuticals and other complex organic molecules. Its dual functionality allows for a diverse range of chemical transformations. A thorough understanding of its properties, synthesis, and reactivity, as outlined in this guide, is crucial for its safe and effective use in a research and development setting.

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